

# Application Note: BRD32048 for Inhibition of Cancer Cell Invasion

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## Compound of Interest

Compound Name: BRD32048

Cat. No.: B1667511

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## Introduction

Metastasis remains a primary driver of cancer-related mortality, with the invasion of cancer cells into surrounding tissues being a critical initial step. The ETS variant 1 (ETV1) transcription factor is a known oncogene implicated in the progression and invasion of several cancers, including prostate cancer and melanoma.[1][2] ETV1 is often considered "undruggable" due to its lack of a defined enzymatic pocket. **BRD32048** is a novel small molecule that has emerged as a promising agent for targeting ETV1-driven cancers.[1][2] This 1,3,5-triazine compound has been shown to directly bind to ETV1, modulate its transcriptional activity, and consequently inhibit cancer cell invasion.[1][2][3] This application note provides a comprehensive overview of the use of **BRD32048** in cancer cell invasion assays, including its mechanism of action, detailed experimental protocols, and quantitative data.

## Mechanism of Action

**BRD32048** exerts its anti-invasive effects through a distinct mechanism of action targeting the ETV1 oncoprotein. Unlike traditional enzyme inhibitors, **BRD32048** functions by:

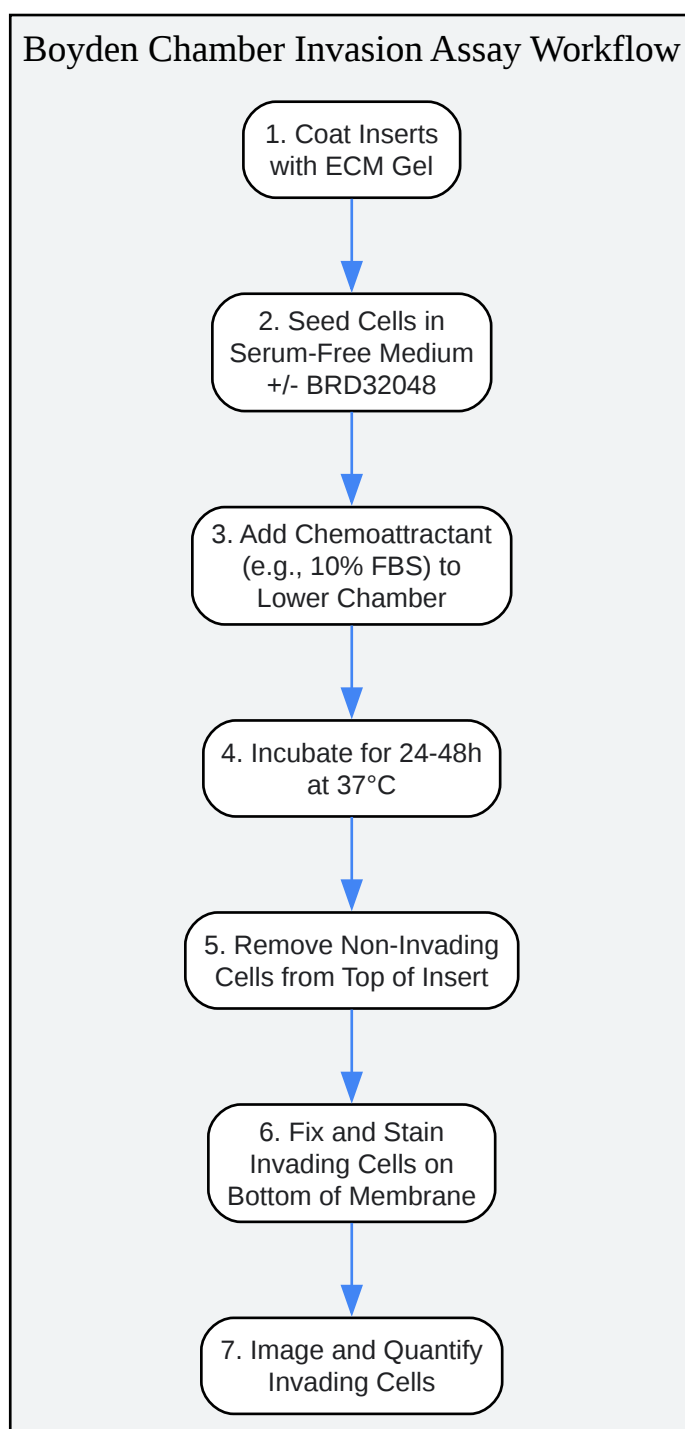
- **Direct Binding to ETV1:** **BRD32048** has been demonstrated to directly bind to the ETV1 protein.[1][2][3]
- **Inhibition of p300-dependent Acetylation:** The binding of **BRD32048** to ETV1 specifically inhibits its acetylation by the histone acetyltransferase p300.[1][2] This post-translational modification is crucial for ETV1 stability and activity.

- Promotion of ETV1 Degradation: By preventing p300-mediated acetylation, **BRD32048** promotes the degradation of the ETV1 protein.[\[1\]](#)[\[2\]](#)
- Modulation of Transcriptional Activity: The reduction in ETV1 protein levels leads to a decrease in its transcriptional activity, affecting the expression of genes involved in cell invasion and metastasis.[\[1\]](#)[\[3\]](#)

This cascade of events ultimately results in a significant reduction in the invasive potential of cancer cells that are dependent on the ETV1 signaling pathway.

## Signaling Pathway of **BRD32048** in ETV1-Mediated Cancer Cell Invasion

## Boyden Chamber Invasion Assay Workflow



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## References

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